

Protocol for sensory analysis of 2,3-Nonanedione

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Compound of Interest

Compound Name: 2,3-Nonanedione

CAS No.: 57644-90-3

Cat. No.: B1612003

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Abstract

This application note details the standardized protocol for the sensory and analytical characterization of **2,3-Nonanedione** (CAS 57644-90-3). While structurally homologous to the well-known butter flavoring diacetyl (2,3-butanedione), **2,3-nonanedione** presents unique sensory properties ("creamy," "waxy," "fruity") and distinct safety considerations due to its lower volatility but retained alpha-diketone moiety. This guide addresses the critical need for precise odor threshold determination (ODT) and safe handling procedures in drug development and flavor chemistry.

Safety & Handling (Critical Directive)

WARNING: Alpha-Diketone Structural Alert **2,3-Nonanedione** belongs to the alpha-diketone class. Although it has a lower vapor pressure than diacetyl, it shares the reactive dicarbonyl structure linked to respiratory toxicity (e.g., bronchiolitis obliterans).

- Engineering Controls: All neat chemical handling must occur within a certified chemical fume hood.

- PPE: Nitrile gloves (double-gloved recommended), safety goggles, and a NIOSH-approved respirator (P100/Organic Vapor) if working outside a hood.
- Neutralization: Spills should be treated with a mild alkaline solution (e.g., 10% sodium bicarbonate) to facilitate condensation/degradation before disposal.

Chemical Identity & Specifications

Researchers often confuse **2,3-nonanedione** with its isomers or precursors. Verification of the correct isomer is the first step of this protocol.

Property	Specification	Notes
Chemical Name	2,3-Nonanedione	Alpha-diketone
CAS Number	57644-90-3	Distinct from 2-Nonanone (821-55-6) and Acetyl Isovaleryl (13706-86-0)
Formula	C ₉ H ₁₆ O ₂	MW: 156.22 g/mol
Appearance	Yellowish oily liquid	Color intensity correlates with purity
Odor Profile	Oily, buttery, creamy, coconut-like	Less pungent than diacetyl; waxy nuances
Solubility	Ethanol, Propylene Glycol, Oil	Insoluble in water

Part I: Instrumental Analysis (GC-MS/O)

Before human sensory evaluation, the compound's purity and concentration must be verified. Alpha-diketones are prone to polymerization and photoreaction.

Derivatization Protocol (Quantification)

Direct injection can lead to thermal degradation. We utilize the quinoxaline derivatization method (adapted from OIV-MA-AS315-20) for precise quantification.

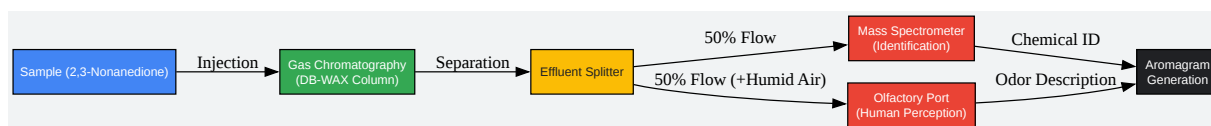
- Reagent: 1,2-Diaminobenzene (DAB) solution in pH 8 buffer.

- Reaction: Mix 1 mL sample + 1 mL DAB solution. Incubate at 60°C for 3 hours.
- Mechanism: **2,3-Nonanedione** reacts with DAB to form a stable quinoxaline derivative.
- Analysis: Extract with dichloromethane and analyze via GC-MS (SIM mode).

GC-Olfactometry (Qualitative Profiling)

To correlate specific chromatographic peaks with odor events.

- Column: DB-WAX (Polar) 30m x 0.25mm x 0.25µm.
 - Rationale: Polar columns separate diketones from non-polar hydrocarbon impurities common in synthesis.
- Split Ratio: 1:1 (FID/Sniffing Port).
- Odor Port: Humidified air makeup (20 mL/min) to prevent nasal dehydration.



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Figure 1: GC-Olfactometry workflow ensuring simultaneous chemical identification and sensory characterization.

Part II: Sensory Panel Protocol

This section defines the method for determining the Odor Detection Threshold (ODT). Unlike diacetyl (ODT ~0.1 ppb), **2,3-nonanedione** has a higher threshold (est. 1-10 ppb range) and requires specific matrix preparation.

Panelist Screening

- Exclusion: Smokers, individuals with specific anosmia to ketones.
- Calibration: Panelists must pass a triangle test using 2-nonanone (standard) to ensure sensitivity to C9-ketones.

Sample Preparation (Dilution Series)

- Solvent: Odorless Propylene Glycol (PG) or Ethanol (99.9%). Water is unsuitable due to solubility issues.
- Stock Solution: 1000 ppm (mg/kg).
- Dilution Steps: 3-fold serial dilution (logarithmic scale) down to 0.01 ppb.
- Vessel: Amber glass vials (40 mL) with Teflon-lined caps to prevent adsorption.

3-AFC Threshold Method (ASTM E679)

The 3-Alternative Forced Choice method is the gold standard for removing response bias.

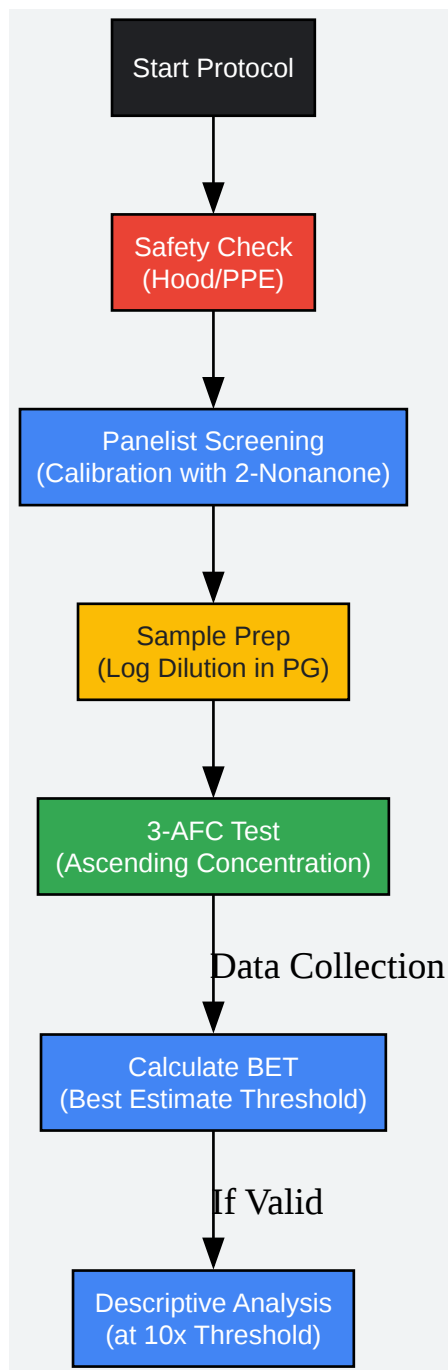
- Presentation: Panelist receives 3 vials: 1 Active (**2,3-Nonanedione**), 2 Blanks (Solvent only).
- Task: "Identify the sample that is different." (Forced choice—must guess if unsure).
- Progression: Start from the lowest concentration (ascending series) to prevent fatigue/adaptation.
- Stopping Rule: Three consecutive correct identifications.

Descriptive Analysis (QDA)

Once the threshold is established, the panel profiles the qualitative attributes at 10x Threshold.

- Lexicon:
 - Primary: Buttery, Creamy.
 - Secondary: Coconut, Waxy, Oily.

- Tertiary (High Conc): Green, Chemical/Solvent.



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Figure 2: Step-by-step sensory decision tree from safety validation to qualitative profiling.

Data Treatment: Odor Activity Value (OAV)

To determine the biological relevance of **2,3-nonanedione** in a drug or flavor formulation, calculate the OAV.

- : Concentration of **2,3-nonanedione** in the formulation (mg/kg).
- : Odor Threshold Value determined in Section 4.3 (mg/kg).

Interpretation:

- OAV < 1: The compound is likely not perceptible.
- OAV > 1: The compound contributes to the aroma profile.
- OAV > 10: The compound is a dominant character impact odorant.

References

- National Institute for Occupational Safety and Health (NIOSH). (2016). Criteria for a Recommended Standard: Occupational Exposure to Diacetyl and 2,3-Pentanedione.[Link](#)
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- Xu, Y., et al. (2024). Lipid degradation contributes to flavor formation during air-dried camel jerky processing.[2] (Contains OAV data for **2,3-Nonanedione**). [Link](#)
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